

Personal protective equipment for handling (3s,5s)-atorvastatin sodium salt

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Compound of Interest

Compound Name: (3s,5s)-atorvastatin sodium salt

Cat. No.: B560365

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Essential Safety and Handling Guide for (3S,5S)-Atorvastatin Sodium Salt

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(3S,5S)-Atorvastatin Sodium Salt**. The following procedures are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Precautionary Measures

(3S,5S)-Atorvastatin Sodium Salt is classified as causing serious eye irritation[1]. It is intended for research use only and should be handled by qualified personnel trained in laboratory procedures[2].

Signal Word: Warning[1]

Hazard Statements:

H319: Causes serious eye irritation[1].

Precautionary Statements:

• P264: Wash thoroughly after handling[1].



- P280: Wear eye protection / face protection[1].
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove
 contact lenses, if present and easy to do. Continue rinsing[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safety when handling (3S,5S)-Atorvastatin Sodium Salt.

PPE Category	Item	Specification
Eye/Face Protection	Safety glasses or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[3].
Skin Protection	Protective gloves	The specific material and thickness should be chosen based on the breakthrough time for the solvent being used.
Lab coat	To prevent skin contact.	
Respiratory Protection	Not generally required	Not required for normal handling. Use a NIOSH-approved respirator if dust is generated and ventilation is inadequate[1].

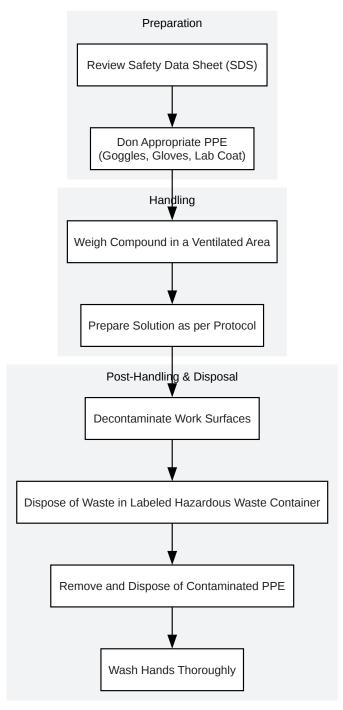
Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental protection.

Handling Workflow Diagram







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References

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